

Hpk1-IN-29 solubility and preparation for experiments

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Compound of Interest

Compound Name: Hpk1-IN-29

Cat. No.: B15143788

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Application Notes and Protocols for Hpk1-IN-29

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-activated protein kinase kinase kinase 1 (MAP4K1), is a serine/threonine kinase predominantly expressed in hematopoietic cells.[1][2] It functions as a critical negative regulator of immune responses mediated by T cells, B cells, and dendritic cells.[1][3] Inhibition of HPK1 has emerged as a promising strategy in immuno-oncology, as it can enhance T-cell activation, cytokine production, and anti-tumor immunity.[4][5] **Hpk1-IN-29** is a potent inhibitor of HPK1 with the potential for investigating immune-related diseases, particularly cancer.[3] These application notes provide detailed information on the solubility, preparation, and experimental use of **Hpk1-IN-29**.

Physicochemical Properties and Solubility

While specific solubility data for **Hpk1-IN-29** is not extensively published, this section provides information on its chemical properties and general guidance for solubilization based on common practices for similar small molecule kinase inhibitors.

Table 1: Physicochemical Properties of **Hpk1-IN-29**

Property	Value	Reference
Molecular Formula	C ₂₆ H ₁₈ F ₃ N ₅ O ₂	[6]
Molecular Weight	489.45 g/mol	[6]
CAS Number	2699604-50-5	[6]
Appearance	Solid	[6]

Solubility Guidelines:

Small molecule inhibitors are often soluble in organic solvents like dimethyl sulfoxide (DMSO). For aqueous solutions for cell culture or in vivo studies, a stock solution in DMSO is typically diluted into an appropriate buffer or vehicle.

Table 2: Recommended Solvents for Stock Solution Preparation (General Guidance)

Solvent	Concentration	Notes
DMSO	≥ 10 mM	Prepare a high-concentration stock solution. For cellular assays, the final DMSO concentration should typically be kept below 0.5%.

Note: It is recommended to perform a small-scale solubility test before preparing a large stock solution.

Preparation of Stock and Working Solutions

1. Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass:
 - Mass (mg) = 10 mM * 489.45 g/mol * Volume (L)
 - For 1 mL (0.001 L) of 10 mM stock, the required mass is: 10 * 489.45 * 0.001 = 4.89 mg.

- Dissolution:
 - Weigh out 4.89 mg of **Hpk1-IN-29** powder.
 - Add 1 mL of high-purity DMSO.
 - Vortex or sonicate gently until the solid is completely dissolved.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store at -20°C or -80°C for long-term storage.

2. Preparation of Working Solutions for In Vitro Assays:

- Dilute the 10 mM DMSO stock solution in the appropriate cell culture medium or assay buffer to the desired final concentration.
- Ensure the final DMSO concentration in the assay is compatible with the cells or enzymatic reaction and include a vehicle control (medium/buffer with the same final concentration of DMSO).

3. Formulation for In Vivo Administration (General Protocol):

A common vehicle for oral administration of similar small molecule inhibitors involves a mixture of solvents to ensure solubility and bioavailability. A suggested starting formulation is:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% saline

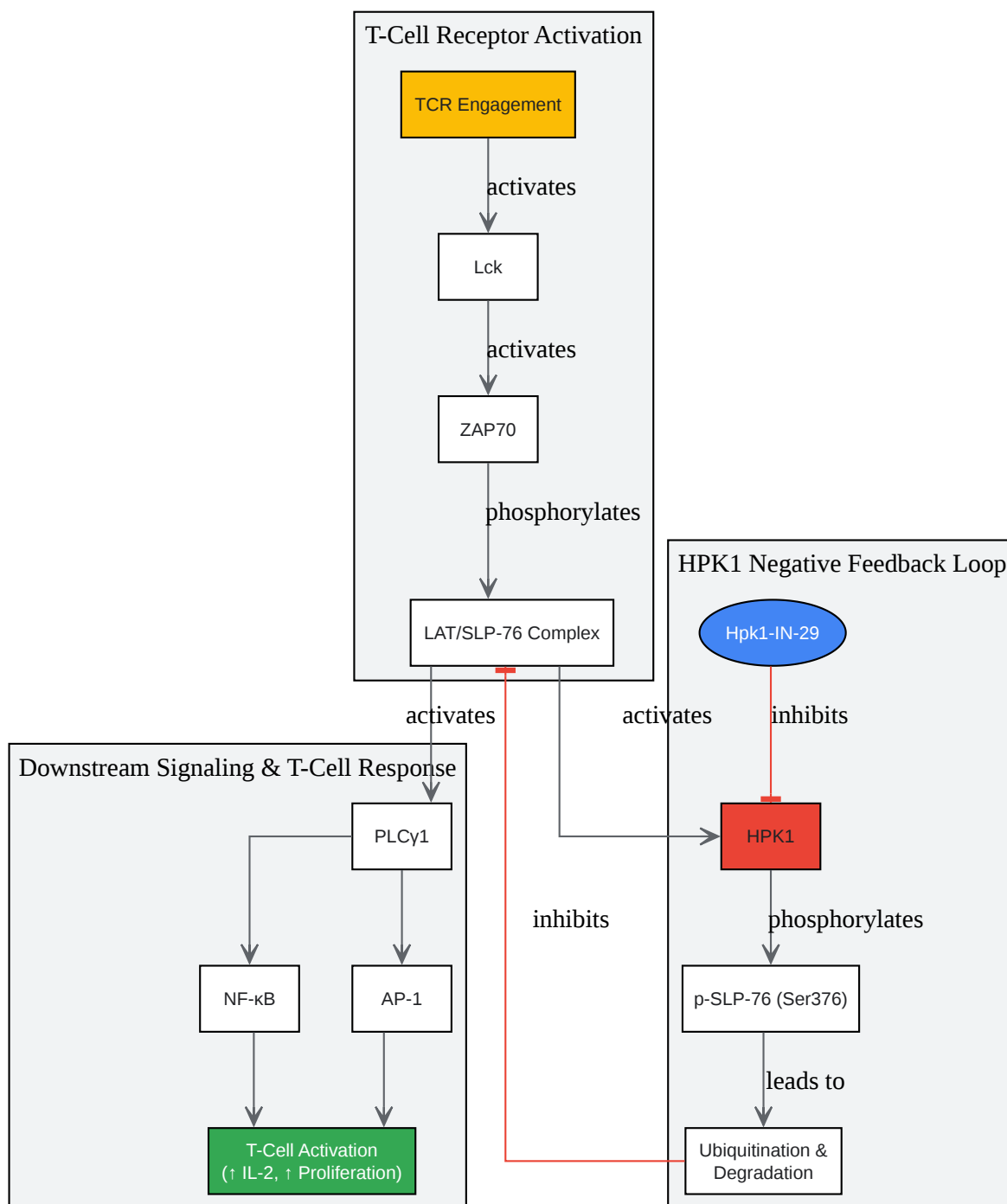
Preparation of a 1 mg/mL solution for oral gavage:

- Start with a concentrated stock of **Hpk1-IN-29** in DMSO (e.g., 10 mg/mL).

- For a final volume of 1 mL:
 - Add 100 µL of the 10 mg/mL **Hpk1-IN-29** stock in DMSO.
 - Add 400 µL of PEG300 and mix well.
 - Add 50 µL of Tween-80 and mix until the solution is clear.
 - Add 450 µL of saline and mix thoroughly.
- This formulation should be prepared fresh before each use. The suitability of this vehicle for **Hpk1-IN-29** should be experimentally confirmed.

HPK1 Signaling Pathway

HPK1 is a negative regulator of T-cell receptor (TCR) signaling. Upon TCR engagement, HPK1 is activated and phosphorylates downstream targets, notably the adapter protein SLP-76 at Serine 376.^{[2][4]} This phosphorylation leads to the recruitment of 14-3-3 proteins, resulting in the ubiquitination and degradation of SLP-76, thereby dampening the T-cell activation signal.^[7] HPK1 inhibition blocks this negative feedback loop, leading to enhanced and sustained T-cell activation.



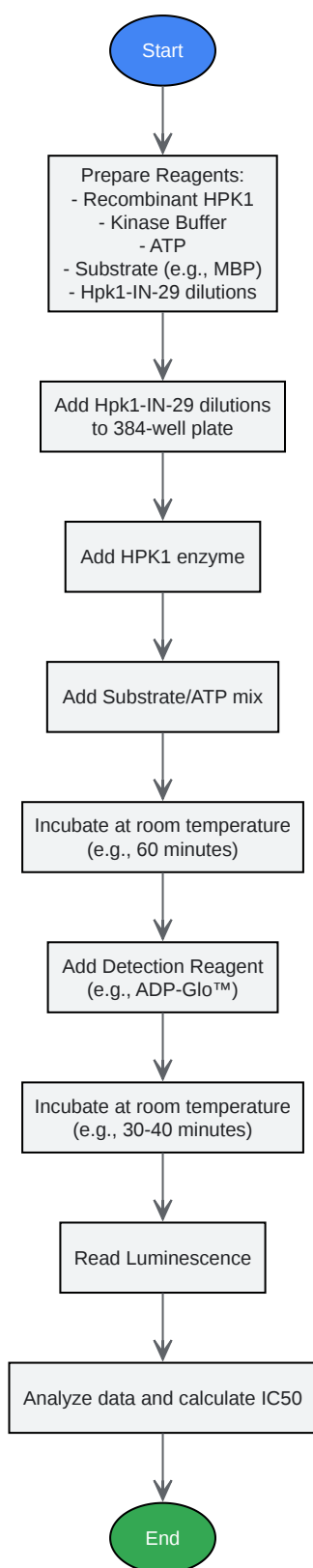
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Caption: HPK1 signaling pathway in T-cell activation.

Experimental Protocols

In Vitro HPK1 Kinase Assay

This protocol is adapted from commercially available kinase assay kits and can be used to determine the IC₅₀ of **Hpk1-IN-29**.



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Caption: Workflow for an in vitro HPK1 kinase assay.

Materials:

- Recombinant human HPK1 enzyme
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35) [8]
- ATP
- HPK1 substrate (e.g., Myelin Basic Protein, MBP)
- **Hpk1-IN-29**
- ADP-Glo™ Kinase Assay Kit (or similar)
- 384-well white assay plates
- Multichannel pipettes
- Luminometer

Procedure:

- Prepare serial dilutions of **Hpk1-IN-29** in DMSO, then dilute further in kinase buffer. The final DMSO concentration should be consistent across all wells.
- Add 1 µL of the diluted **Hpk1-IN-29** or vehicle control (DMSO) to the wells of a 384-well plate.[9]
- Prepare the HPK1 enzyme solution in kinase buffer and add 2 µL to each well.[9]
- Prepare the substrate/ATP mixture in kinase buffer and add 2 µL to each well to initiate the reaction.[9]
- Incubate the plate at room temperature for 60 minutes.[9]
- Stop the kinase reaction and measure the amount of ADP produced by following the instructions of the ADP-Glo™ Kinase Assay Kit. This typically involves adding 5 µL of ADP-

Glo™ Reagent, incubating for 40 minutes, then adding 10 µL of Kinase Detection Reagent and incubating for another 30 minutes.[\[9\]](#)

- Read the luminescence signal using a plate reader.[\[9\]](#)
- Plot the luminescence signal against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Cellular Assay: Inhibition of SLP-76 Phosphorylation

This assay measures the ability of **Hpk1-IN-29** to inhibit the phosphorylation of SLP-76 in a cellular context.

Materials:

- Jurkat T-cells or human Peripheral Blood Mononuclear Cells (PBMCs)
- RPMI-1640 medium supplemented with 10% FBS
- Anti-CD3/anti-CD28 antibodies for T-cell stimulation
- **Hpk1-IN-29**
- Lysis buffer (containing protease and phosphatase inhibitors)
- Assay kit for phospho-SLP-76 (Ser376) detection (e.g., TR-FRET or AlphaLISA based)[\[10\]](#)
[\[11\]](#)
- 96-well cell culture plates

Procedure:

- Seed Jurkat T-cells or PBMCs in a 96-well plate.
- Pre-incubate the cells with various concentrations of **Hpk1-IN-29** or vehicle control for 1-2 hours.
- Stimulate the cells with anti-CD3/anti-CD28 antibodies for a predetermined time (e.g., 15-30 minutes).

- Lyse the cells according to the protocol provided with the phospho-SLP-76 assay kit.
- Transfer the cell lysates to the assay plate.
- Follow the manufacturer's instructions for the TR-FRET or AlphaLISA assay to measure the levels of phosphorylated SLP-76.[10][11]
- Analyze the data to determine the EC50 of **Hpk1-IN-29** for the inhibition of SLP-76 phosphorylation.

Cellular Assay: IL-2 Cytokine Release

This protocol measures the effect of **Hpk1-IN-29** on the production of IL-2, a key cytokine in T-cell activation.

Materials:

- Human PBMCs
- RPMI-1640 medium supplemented with 10% FBS
- Anti-CD3/anti-CD28 antibodies
- **Hpk1-IN-29**
- IL-2 ELISA kit
- 96-well cell culture plates

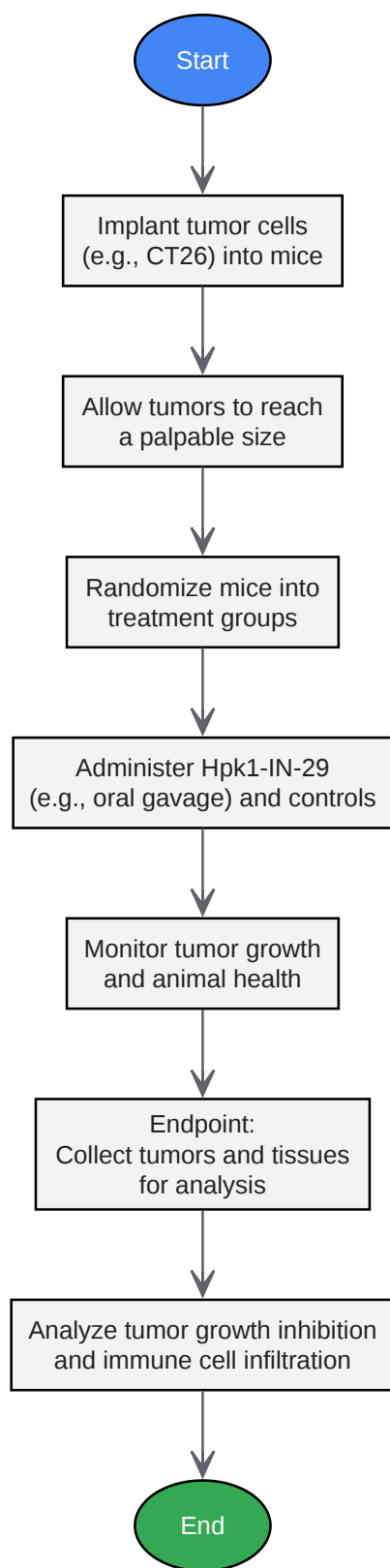
Procedure:

- Isolate PBMCs from healthy donor blood.
- Seed the PBMCs in a 96-well plate.
- Treat the cells with serial dilutions of **Hpk1-IN-29** or vehicle control.
- Stimulate the cells with anti-CD3/anti-CD28 antibodies.

- Incubate the plate for 24-72 hours at 37°C in a CO₂ incubator.
- Collect the cell culture supernatant.
- Measure the concentration of IL-2 in the supernatant using an ELISA kit according to the manufacturer's instructions.
- Determine the EC50 value for **Hpk1-IN-29**-induced IL-2 production.

In Vivo Anti-Tumor Efficacy Study

This is a general protocol for evaluating the anti-tumor activity of **Hpk1-IN-29** in a syngeneic mouse model.



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Caption: Workflow for an in vivo anti-tumor efficacy study.

Materials:

- Syngeneic mouse strain (e.g., BALB/c)
- Murine tumor cell line (e.g., CT26 colon carcinoma)
- **Hpk1-IN-29**
- Vehicle for oral administration (see formulation section)
- Calipers for tumor measurement

Procedure:

- Inject a suitable number of tumor cells (e.g., 1×10^6 CT26 cells) subcutaneously into the flank of the mice.
- Monitor tumor growth until tumors reach a predetermined size (e.g., 100 mm³).
- Randomize the mice into treatment groups (e.g., vehicle control, **Hpk1-IN-29** at various doses, positive control like an anti-PD-1 antibody).
- Administer **Hpk1-IN-29** orally at the determined dose and schedule (e.g., once or twice daily).[12]
- Measure tumor volume with calipers every 2-3 days.
- Monitor the body weight and overall health of the animals.
- At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., immunophenotyping of tumor-infiltrating lymphocytes by flow cytometry).
- Calculate the tumor growth inhibition (TGI) for each treatment group compared to the vehicle control.

Disclaimer

This document is intended for research use only. The provided protocols are general guidelines and may require optimization for specific experimental conditions. It is the responsibility of the researcher to ensure all safety precautions are taken and to comply with all applicable regulations.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Discovery of Diaminopyrimidine Carboxamide HPK1 Inhibitors as Preclinical Immunotherapy Tool Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. HPK1-IN-29 - Ace Therapeutics [acetherapeutics.com]
- 4. jtc.bmj.com [jtc.bmj.com]
- 5. Enhanced antitumor immunity by a novel small molecule HPK1 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cymitquimica.com [cymitquimica.com]
- 7. HPK1 citron homology domain regulates phosphorylation of SLP76 and modulates kinase domain interaction dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. tools.thermofisher.cn [tools.thermofisher.cn]
- 9. biofeng.com [biofeng.com]
- 10. tgrbiosciences.com [tgrbiosciences.com]
- 11. THUNDER™ Phospho-SLP-76 (S376) + Total SLP-76 TR-FRET Cell Signaling Assay Kit | Bioauxilium [bioauxilium.com]
- 12. Insilico Medicine divulges novel HPK1 inhibitor with robust antitumor activity | BioWorld [bioworld.com]
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